

An In-depth Technical Guide to the Chemical Properties of Oil Blue N

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

| | |
|----------------|------------|
| Compound Name: | Oil blue N |
| CAS No.: | 2646-15-3 |
| Cat. No.: | B1585557 |

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Introduction

Oil Blue N, also known by its synonym Solvent Blue 14 and Colour Index name C.I. 61555, is a synthetic, oil-soluble dye belonging to the anthraquinone class of colorants.[1][2][3] Its chemical structure, 1,4-bis(isopentylamino)anthracene-9,10-dione, imparts a distinct greenish-blue hue and renders it soluble in a variety of organic solvents.[3] This property makes it a valuable agent in numerous industrial and scientific applications, including as a colorant for oils, waxes, and plastics, and notably as a histological stain for lipids in biological research.[1][3] This technical guide provides a comprehensive overview of the chemical properties of **Oil Blue N**, including detailed quantitative data, experimental protocols for its characterization, and an illustration of its chemical synthesis.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **Oil Blue N** are summarized in the tables below. This data is essential for its handling, application, and for predicting its behavior in various chemical environments.

Table 1: General Chemical Properties of Oil Blue N

| Property | Value | Reference(s) |
|-------------------|---|--------------|
| Chemical Name | 1,4-bis(isopentylamino)anthracene-9,10-dione | [3] |
| Synonyms | Solvent Blue 14, C.I. 61555 | [1][2][3] |
| CAS Number | 2646-15-3 | [1] |
| Molecular Formula | C ₂₄ H ₃₀ N ₂ O ₂ | [1] |
| Molecular Weight | 378.51 g/mol | [1] |
| Appearance | Dark violet-maroon powder | [3] |

Table 2: Physicochemical Properties of Oil Blue N

| Property | Value | Notes | Reference(s) |
|-------------------------------|---------------------------------|---|--------------|
| Melting Point | 112-114 °C | [3] | |
| Boiling Point | Not available | Data for the related compound Solvent Blue 35 (C ₂₂ H ₂₆ N ₂ O ₂) is 568.7 °C (Predicted). | [4] |
| Density | Not available | Data for the related compound Solvent Blue 35 is 1.179 g/cm ³ (Predicted). | [4] |
| λ _{max} (in acetone) | 596 nm, 644 nm (secondary peak) | The primary absorption maximum indicates its characteristic blue color. | [3] |
| λ _{max} (in DCM) | Not available | | |

Table 3: Solubility Profile of Oil Blue N

The solubility of **Oil Blue N** is a critical parameter for its application. It is generally characterized by its high solubility in nonpolar organic solvents and insolubility in water.

| Solvent | Solubility | Notes | Reference(s) |
|---------------|--|-------|--------------|
| Water | Insoluble | [3] | |
| Acetone | Soluble (1% solution results in a turbid, blue to very deep blue solution) | [3] | |
| Toluene | Soluble | [3] | |
| Butyl acetate | Soluble | [3] | |
| Ethanol | Slightly soluble | [3] | |
| Cellosolve | Soluble | [3] | |

Synthesis of Oil Blue N

Oil Blue N is synthesized via a condensation reaction between 1,4-dihydroxyanthracene-9,10-dione (Quinizarin) and 3-methylbutan-1-amine (isoamylamine).[3] This reaction is characteristic of the synthesis of many anthraquinone dyes, where the hydroxyl groups of the anthraquinone core are displaced by amino groups.

Caption: Synthesis of **Oil Blue N** via condensation.

Experimental Protocols

The following sections detail generalized experimental procedures for the determination of key chemical properties of **Oil Blue N**. These protocols are intended as a guide and may require optimization based on available instrumentation and specific research requirements.

Determination of Melting Point

The melting point of **Oil Blue N** can be determined using a standard capillary melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of finely powdered **Oil Blue N** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady rate of 1-2 °C per minute.
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded. This range represents the melting point.
- **Replicate Measurements:** The procedure should be repeated at least twice, and the average of the consistent readings should be reported.

Determination of Solubility

A gravimetric method can be employed to quantitatively determine the solubility of **Oil Blue N** in various organic solvents.

Methodology:

- **Preparation of Saturated Solution:** An excess amount of **Oil Blue N** is added to a known volume of the desired solvent in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature (e.g., 25 °C) for an extended period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- **Separation of Undissolved Solid:** The saturated solution is allowed to stand, and a known volume of the clear supernatant is carefully withdrawn using a syringe fitted with a filter (e.g., 0.45 µm) to remove any suspended particles.

- **Solvent Evaporation:** The withdrawn aliquot is placed in a pre-weighed container, and the solvent is evaporated under a gentle stream of nitrogen or in a vacuum oven at a temperature below the boiling point of the solvent and the melting point of the dye.
- **Mass Determination:** The container with the dried residue is weighed, and the mass of the dissolved **Oil Blue N** is determined by subtracting the initial weight of the container.
- **Calculation:** The solubility is calculated and expressed in grams of solute per 100 mL of solvent (g/100 mL) at the specified temperature.

UV-Visible Spectroscopy

UV-Visible spectroscopy is used to determine the absorption spectrum and the wavelength of maximum absorbance (λ_{max}) of **Oil Blue N**.

Methodology:

- **Solvent Selection:** A suitable solvent in which **Oil Blue N** is readily soluble and that is transparent in the visible region of the electromagnetic spectrum (e.g., acetone, toluene) is chosen.
- **Preparation of Stock Solution:** A stock solution of **Oil Blue N** of a known concentration (e.g., 10 mg/L) is prepared by accurately weighing the dye and dissolving it in a known volume of the chosen solvent.
- **Preparation of Working Solutions:** A series of dilutions are made from the stock solution to obtain working solutions of lower concentrations.
- **Spectrophotometer Setup:** The spectrophotometer is calibrated using the pure solvent as a blank.
- **Spectral Scan:** The absorbance of one of the working solutions is measured over a wavelength range of approximately 400 nm to 800 nm to obtain the full absorption spectrum and to identify the λ_{max} .
- **Absorbance Measurement at λ_{max} :** The absorbance of all the working solutions is measured at the determined λ_{max} .

- **Data Analysis:** A calibration curve of absorbance versus concentration can be plotted to verify Beer-Lambert's law for the dye in the chosen solvent.

Safety and Handling

Oil Blue N is classified as a chemical that can cause skin and serious eye irritation.[3]

Therefore, appropriate personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or under a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Oil Blue N possesses a well-defined set of chemical and physical properties that make it a versatile dye for various applications. Its anthraquinone structure provides thermal and chemical stability, while the isopentylamino substituents confer its characteristic color and solubility in organic media. The experimental protocols outlined in this guide provide a framework for the consistent and accurate characterization of this compound, which is crucial for its effective use in research and development. Further investigation into its quantitative solubility in a broader range of solvents and the determination of other physicochemical parameters such as its boiling point and density would provide an even more complete understanding of this important dye.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Oil Blue N]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1585557/docs#an-in-depth-technical-guide-to-the-chemical-properties-of-oil-blue-n>]

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